

Application Note: Scalable Synthesis of 4-(Azetidin-3-ylmethoxy)-1H-pyrazole

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Compound of Interest

Compound Name: 4-(Azetidin-3-ylmethoxy)-1H-pyrazole

Cat. No.: B12069996

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Executive Summary & Structural Logic

The target molecule, **4-(Azetidin-3-ylmethoxy)-1H-pyrazole**, features an ether linkage connecting the C4 position of a pyrazole ring to an azetidin-3-yl group via a methylene spacer.

Structural Disambiguation:

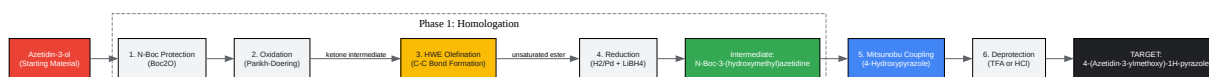
- Nomenclature: "Azetidin-3-ylmethoxy" implies the substituent is (Azetidin-3-yl)-CH₂-O-.
- Connectivity: 1H-Pyrazole-4-O-CH₂-(Azetidin-3-yl).
- Synthetic Challenge: The starting material, azetidin-3-ol, possesses a secondary hydroxyl group directly on the ring. To achieve the target structure, a one-carbon homologation is required to convert the secondary alcohol into a primary hydroxymethyl group (-CH₂OH) prior to ether formation.

Retrosynthetic Strategy: The synthesis is divided into three critical phases:

- Homologation: Conversion of azetidin-3-ol to tert-butyl 3-(hydroxymethyl)azetidine-1-carboxylate.
- Etherification: Coupling of the hydroxymethyl azetidine with 4-hydroxypyrazole (or a protected surrogate).
- Global Deprotection: Removal of protecting groups to yield the final salt or free base.

Synthetic Pathway Visualization

The following diagram outlines the logic flow from the starting material to the target, highlighting the critical homologation junction.



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Caption: Step-wise homologation and coupling strategy. The transformation of the C3-alcohol to a C3-hydroxymethyl group is the rate-determining sequence.

Detailed Experimental Protocols

Phase 1: Homologation of Azetidin-3-ol

Objective: Convert the secondary alcohol to a primary alcohol with an extended carbon chain.

Step 1.1: N-Protection

- Reagents: Azetidin-3-ol HCl, Di-tert-butyl dicarbonate (Boc₂O), Triethylamine (TEA), DCM.
- Protocol:
 - Suspend azetidin-3-ol hydrochloride (1.0 eq) in DCM (10 vol).

- Add TEA (2.5 eq) at 0°C, followed by Boc₂O (1.1 eq).
- Stir at RT for 4 h. Wash with water, dry (Na₂SO₄), and concentrate.
- Yield: >95% (White solid).
- Checkpoint: Verify disappearance of SM by TLC (ninhydrin stain).

Step 1.2: Oxidation to Ketone

- Reagents: N-Boc-azetidin-3-ol, SO₃·Pyridine complex, DMSO, TEA.
- Rationale: Parikh-Doering conditions are preferred over Swern for scalability (no cryogenic -78°C required) and safety.
- Protocol:
 - Dissolve N-Boc-azetidin-3-ol (1.0 eq) in DMSO/DCM (1:1).
 - Add TEA (3.0 eq) and cool to 0°C.
 - Add SO₃·Pyridine (2.0 eq) portion-wise. Stir for 2 h at 0°C -> RT.
 - Quench with water, extract with DCM. Wash organic layer with 10% citric acid (removes pyridine) and brine.
 - Product: tert-butyl 3-oxoazetidine-1-carboxylate. Use immediately (unstable on silica).

Step 1.3: Horner-Wadsworth-Emmons (HWE) Olefination

- Reagents: Triethyl phosphonoacetate, NaH (or LiCl/DBU for milder conditions), THF.
- Protocol:
 - Suspend NaH (60%, 1.2 eq) in dry THF at 0°C.
 - Add triethyl phosphonoacetate (1.2 eq) dropwise. Stir 30 min (clear solution).
 - Add solution of tert-butyl 3-oxoazetidine-1-carboxylate (1.0 eq) in THF.

- Stir 2 h. Aqueous workup.
- Product: tert-butyl 3-(2-ethoxy-2-oxoethylidene)azetidine-1-carboxylate (unsaturated ester).

Step 1.4: Reduction to Saturated Alcohol

- Reagents: H₂/Pd-C (10%), then LiBH₄ (or LiAlH₄).
- Protocol:
 - Hydrogenation: Dissolve unsaturated ester in EtOH. Add 10% Pd/C (10 wt%). Hydrogenate (1 atm, balloon) for 4 h. Filter through Celite. (Reduces C=C).
 - Ester Reduction: Dissolve the saturated ester in THF. Add LiBH₄ (2.0 eq) at 0°C. Stir overnight.
 - Quench with sat. NH₄Cl. Extract with EtOAc.
 - Key Intermediate: 1-Boc-3-(hydroxymethyl)azetidine.
 - Validation: ¹H NMR should show a doublet at ~3.7 ppm (-CH₂OH) and a multiplet at ~2.7 ppm (ring methine).

Phase 2: Coupling (Ether Formation)

Objective: Link the pyrazole core to the azetidine scaffold. Method: Mitsunobu Reaction. This is superior to SN₂ alkylation here because it avoids the need to convert the alcohol to a mesylate, which can be unstable on the strained azetidine ring.

Reagents:

- 1-Boc-3-(hydroxymethyl)azetidine (1.0 eq)
- 4-Hydroxypyrazole (N-protected, e.g., 1-Boc or 1-Benzyl, 1.0 eq)
 - Note: Using unprotected 4-hydroxypyrazole is possible but may lead to N-alkylation side products. 1-Benzyl-1H-pyrazol-4-ol is recommended.
- Triphenylphosphine (PPh₃, 1.2 eq)

- DIAD (Diisopropyl azodicarboxylate, 1.2 eq)
- Solvent: Anhydrous THF or Toluene.

Protocol:

- Dissolve 1-Boc-3-(hydroxymethyl)azetidine, 1-Benzyl-1H-pyrazol-4-ol, and PPh_3 in anhydrous THF under N_2 . Cool to 0°C .^[1]
- Add DIAD dropwise over 15 min. (Maintain $T < 5^\circ\text{C}$ to prevent side reactions).
- Allow to warm to RT and stir for 12–16 h.
- Workup: Concentrate and triturate with Et_2O /Hexane to precipitate PPh_3O (triphenylphosphine oxide). Filter.
- Purification: Flash chromatography (Hexane/ EtOAc).
- Intermediate: tert-butyl 3-((1-benzyl-1H-pyrazol-4-yloxy)methyl)azetidine-1-carboxylate.

Phase 3: Global Deprotection

Objective: Remove N-Boc (azetidine) and N-Benzyl (pyrazole).

Step 3.1: Debenzylation (if Benzyl used)

- Conditions: H_2 , $\text{Pd}(\text{OH})_2/\text{C}$ (Pearlman's catalyst), MeOH/AcOH .
- Protocol: Hydrogenate at 40-50 psi for 12 h. Filter.

Step 3.2: Boc Removal

- Conditions: 4M HCl in Dioxane or TFA/DCM (1:4).
- Protocol:
 - Dissolve residue in DCM . Add TFA (10 eq). Stir 2 h.
 - Concentrate.^{[2][3][4][5][6]} Azeotrope with toluene to remove excess TFA .

- Final Product Isolation: The product will be the Trifluoroacetate or Hydrochloride salt.
- Free Base: Neutralize with Amberlyst A-21 resin or NaHCO_3 , extract into DCM/IPA (3:1).

Quantitative Data Summary

Step	Transformation	Typical Yield	Key Quality Attribute (NMR/LCMS)
1.1	Boc Protection	95-98%	Disappearance of SM peak (LCMS)
1.2	Oxidation	85-90%	Aldehyde/Ketone signal; Unstable (Use immediately)
1.3	HWE Olefination	75-85%	Alkene proton signals (~5.8, 6.9 ppm)
1.4	Reduction (2 steps)	60-70%	Diagnostic: $-\text{CH}_2\text{OH}$ doublet (~3.6-3.8 ppm)
2.0	Mitsunobu Coupling	65-75%	Appearance of ether linkage ($-\text{CH}_2-\text{O}-\text{Ar}$)
3.0	Deprotection	90-95%	Loss of t-Bu singlet (1.45 ppm)

Critical Troubleshooting & Safety

- Azetidine Strain: The azetidine ring is strained (~26 kcal/mol). Avoid strong Lewis acids or excessive heat ($>80^\circ\text{C}$) which may trigger ring-opening polymerization.
- Mitsunobu Order of Addition: Always add the azo-dicarboxylate (DIAD/DEAD) last to the cooled mixture of phosphine, alcohol, and pronucleophile to minimize hydrazine byproduct formation.

- Alternative Route (If Homologation Fails): If the HWE route proves low-yielding, convert N-Boc-azetidin-3-one to the epoxide (using Corey-Chaykovsky reagent), then rearrange to the aldehyde using $\text{BF}_3 \cdot \text{Et}_2\text{O}$ (carefully), followed by reduction.

References

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